

# CAS number and molecular formula of Methyl 9-hydroxynonanoate

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## Compound of Interest

Compound Name: Methyl 9-hydroxynonanoate

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## In-Depth Technical Guide: Methyl 9-hydroxynonanoate

For Researchers, Scientists, and Drug Development Professionals

### Abstract

**Methyl 9-hydroxynonanoate** is a bifunctional molecule featuring a terminal hydroxyl group and a methyl ester. This structure makes it a valuable building block in the synthesis of polymers, particularly biodegradable polyesters, and a potential intermediate in the production of various specialty chemicals.<sup>[1][2]</sup> This technical guide provides a comprehensive overview of **Methyl 9-hydroxynonanoate**, including its chemical identity, physicochemical properties, detailed synthesis protocols, and potential applications.

### Chemical Identity and Properties

**Methyl 9-hydroxynonanoate** is systematically known as the methyl ester of 9-hydroxynonanoic acid. Its fundamental properties are summarized in the table below.

Property	Value	Reference
CAS Number	34957-73-8	[3]
Molecular Formula	C10H20O3	[3][4]
Molecular Weight	188.27 g/mol	[3]
Appearance	Colorless to light yellow liquid	[3]
Boiling Point	272 °C	[3]
Density	0.97 g/mL at 25 °C	[3]
Purity (typical)	>95% (GC)	[3]
Synonyms	9-Hydroxynonanoic acid methyl ester, Methyl 9-hydroxypelargonate	[4]

## Synthesis of Methyl 9-hydroxynonanoate

**Methyl 9-hydroxynonanoate** can be synthesized from renewable resources, particularly vegetable oils rich in oleic acid. The general strategy involves the oxidative cleavage of the double bond in oleic acid (or its methyl ester, methyl oleate) to yield a nine-carbon aldehyde-ester, followed by reduction of the aldehyde group to a primary alcohol.

## Experimental Protocol: Synthesis from Vegetable Oil via Ozonolysis

This protocol is adapted from methodologies involving the ozonolysis of vegetable oils like soybean or castor oil.[2][5]

Materials:

- Vegetable oil (e.g., high-oleic soybean oil or castor oil)
- Methanol
- Methylene chloride

- Sodium borohydride ( $\text{NaBH}_4$ )
- Potassium methoxide ( $\text{CH}_3\text{OK}$ )
- Diethyl ether
- Anhydrous sodium sulfate
- Titanium (IV) isopropoxide (catalyst for potential polymerization)

Procedure:

#### Step 1: Ozonolysis of Vegetable Oil

- Dissolve the vegetable oil in a mixture of methanol and methylene chloride.
- Cool the solution and bubble ozone gas through it until the reaction is complete (indicated by a persistent blue color of unreacted ozone).
- Purge the solution with nitrogen to remove excess ozone.

#### Step 2: Reduction of Ozonides

- To the ozonide-containing solution, add sodium borohydride ( $\text{NaBH}_4$ ) portion-wise while maintaining a low temperature. This reduces the ozonides to a mixture of triols, diols, and monols.

#### Step 3: Transesterification to Methyl Esters

- After separating the triglyceride triols, perform a transesterification reaction using a large excess of methanol and a catalytic amount of potassium methoxide ( $\text{CH}_3\text{OK}$ ).<sup>[2]</sup>
- Reflux the reaction mixture at approximately  $68^\circ\text{C}$  for 3 hours.<sup>[2]</sup>

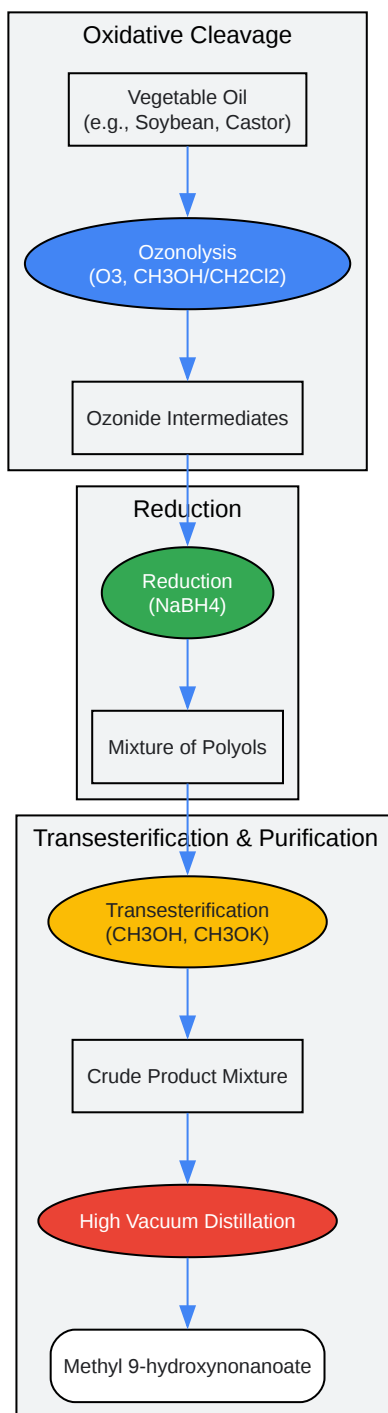
#### Step 4: Work-up and Purification

- After cooling, add diethyl ether to the reaction mixture and wash it several times with water until the aqueous phase is neutral (pH 7).<sup>[2]</sup>

- Dry the organic phase with anhydrous sodium sulfate and remove the ether using a rotary evaporator.[\[2\]](#)
- The resulting mixture contains glycerin and methyl esters of fatty acids, with **Methyl 9-hydroxynonanoate** as a major component.
- Purify **Methyl 9-hydroxynonanoate** from the mixture by high vacuum distillation.[\[2\]](#)

## Synthesis Workflow Diagram

## Synthesis of Methyl 9-hydroxynonanoate from Vegetable Oil

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